

# Application Notes: Gene Expression Analysis of Muscle-Specific Genes Following YK11 Treatment

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## Compound of Interest

Compound Name: **YK11**

Cat. No.: **B3028966**

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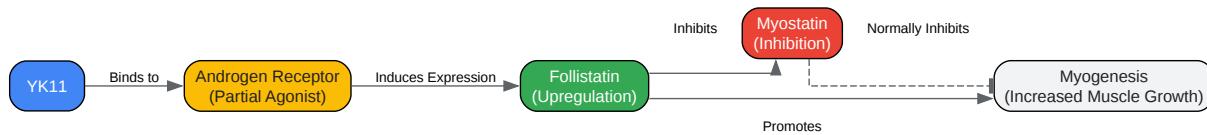
For Researchers, Scientists, and Drug Development Professionals

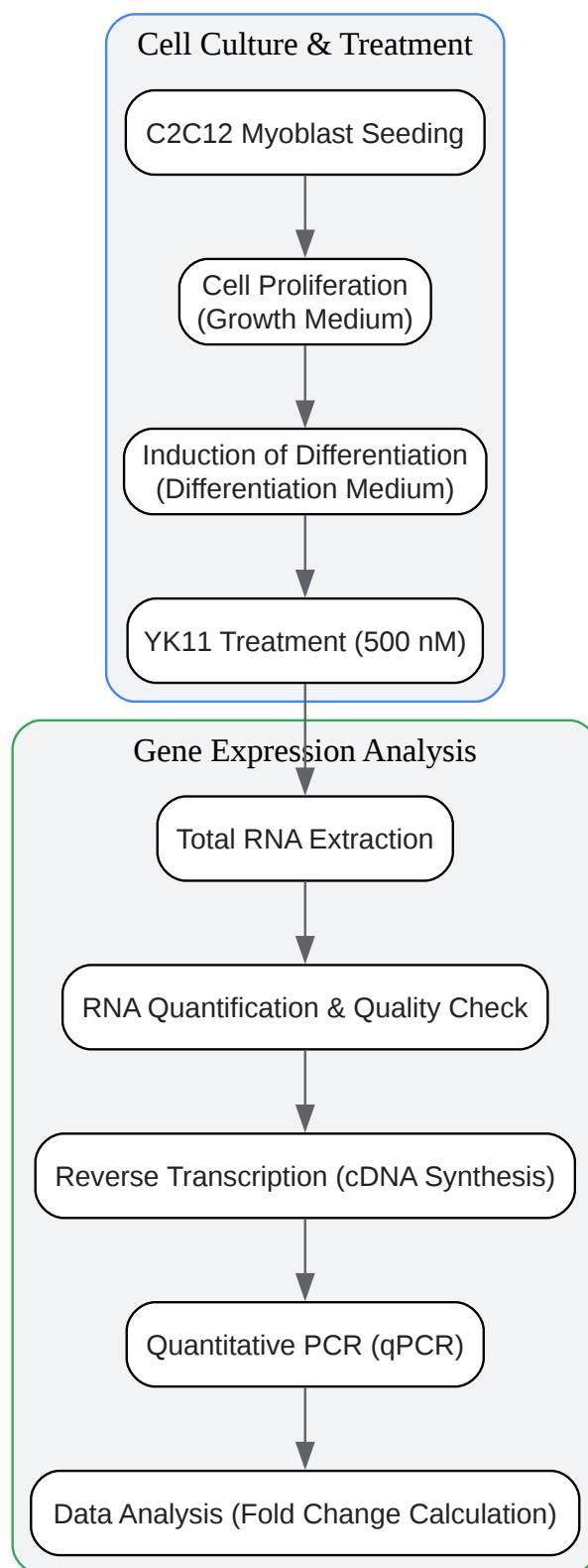
## Introduction

**YK11** is a synthetic steroid selective androgen receptor modulator (SARM) that has garnered significant interest for its potent anabolic effects on skeletal muscle.<sup>[1][2]</sup> Unlike many other SARMs, **YK11**'s primary mechanism of action involves the induction of Follistatin (Fst), a potent inhibitor of myostatin.<sup>[1][3][4][5]</sup> Myostatin is a transforming growth factor- $\beta$  (TGF- $\beta$ ) superfamily member that negatively regulates muscle growth. By inhibiting myostatin, **YK11** effectively promotes myogenic differentiation and muscle hypertrophy.<sup>[2][6]</sup> This document provides detailed protocols and data on the analysis of key muscle-specific gene expression in response to **YK11** treatment, offering valuable insights for researchers in muscle biology and drug development.

## Mechanism of Action

**YK11** acts as a partial agonist of the androgen receptor (AR).<sup>[1][3]</sup> Upon binding to the AR, it triggers a signaling cascade that leads to a significant increase in the expression of Follistatin.<sup>[4][5][7]</sup> Follistatin, in turn, neutralizes myostatin, thereby removing the brakes on muscle growth. This leads to an upregulation of myogenic regulatory factors (MRFs), including Myogenic Differentiation Factor (MyoD), Myogenic Factor 5 (Myf5), and Myogenin, which are critical for the differentiation of myoblasts into mature muscle fibers.<sup>[5][8]</sup>





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